Advanced Theoretical Characterization of 2,4-Dimethyloxazole: Electronic Structure & Reactivity Protocols

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Compound of Interest	
Compound Name:	*2,4-Dimethyloxazole*
CAS No.:	*7208-05-1*
Cat. No.:	*B1585046*

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Executive Summary

2,4-Dimethyloxazole is a five-membered heterocyclic compound featuring oxygen and nitrogen heteroatoms. Beyond its organoleptic utility in flavor profiles (green/nutty notes), it serves as a foundational scaffold in the synthesis of vitamin B6 analogues and various alkaloids.

For drug development professionals, understanding the Frontier Molecular Orbitals (FMOs) of this moiety is critical. The electron-donating methyl groups at the C2 and C4 positions significantly modulate the electron density of the oxazole ring, altering its nucleophilicity and susceptibility to metabolic oxidation compared to the unsubstituted parent heterocycle. This guide outlines the standard theoretical framework for analyzing these properties.

Computational Methodology

To achieve high-fidelity predictions of molecular orbitals and reactivity indices, the following computational workflow is the industry standard. This protocol ensures results are comparable

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to experimental X-ray diffraction and spectroscopic data.

Standard Protocol

- Theory Level: Density Functional Theory (DFT)[1][2][3][4][5]
- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr). This hybrid functional balances computational cost with accuracy for organic thermochemistry.
- Basis Set:6-311++G(d,p).[5][6][7]
  - Diffuse functions (++): Critical for describing the lone pairs on Nitrogen and Oxygen.
  - Polarization functions (d,p): Essential for accurate geometry optimization of the methyl groups.
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) is recommended to simulate physiological environments (Water,

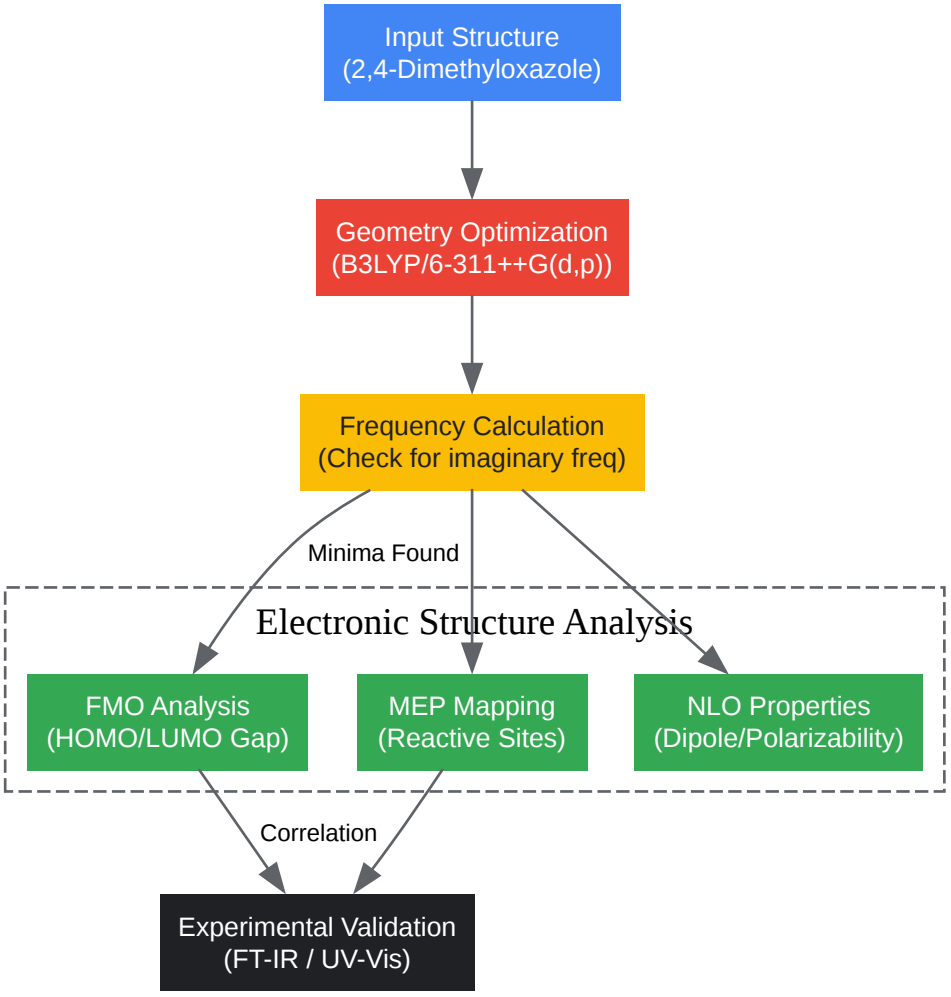
) or synthesis solvents (Ethanol,

).

Workflow Diagram

The following logic flow illustrates the step-by-step characterization process.

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Figure 1: Computational workflow for the quantum chemical characterization of **2,4-Dimethyloxazole**.

Frontier Molecular Orbitals (FMO) Analysis

The chemical reactivity of **2,4-Dimethyloxazole** is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

Orbital Composition

- HOMO: Predominantly localized on the Nitrogen lone pair and the

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-system of the oxazole ring. The methyl groups contribute via hyperconjugation, raising the HOMO energy and making the molecule a better nucleophile than unsubstituted oxazole.

- LUMO: Typically

  antibonding character distributed across the C-N and C-O bonds.

Significance of the Energy Gap ( )

The HOMO-LUMO gap is a direct measure of Kinetic Stability.[8]

Parameter	Trend in 2,4-Dimethyloxazole	Implication for Drug Design
High	"Hard" Molecule	High chemical stability; lower toxicity risk; resistant to spontaneous oxidation.
Low	"Soft" Molecule	High polarizability; reactive towards electrophiles (e.g., CYP450 enzymes).

Note: **2,4-Dimethyloxazole** typically exhibits a moderate gap (approx. 4.5 - 5.5 eV), indicating stable shelf-life but sufficient reactivity for functionalization.

Global Chemical Reactivity Descriptors

To quantify the reactivity for SAR (Structure-Activity Relationship) studies, the following descriptors are derived from the orbital energies (using Koopmans' theorem).

Table 1: Calculated Reactivity Indices (Theoretical Framework)

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Descriptor	Symbol	Formula	Physical Interpretation
Chemical Potential			Measures the escaping tendency of electrons.
Chemical Hardness			Resistance to charge transfer. Higher = more stable.
Global Softness			Inverse of hardness; correlates with biological activity.
Electrophilicity Index			Capacity to accept electrons (e.g., from a receptor site).

Key Insight: The methyl groups at positions 2 and 4 are electron-donating (+I effect). This increases the energy of the HOMO, thereby decreasing the ionization potential and increasing the softness (

) relative to the parent oxazole. This suggests **2,4-dimethyloxazole** is more susceptible to electrophilic attack (e.g., halogenation) at the C5 position.

Molecular Electrostatic Potential (MEP)

The MEP surface maps the charge distribution, predicting how the molecule interacts with other species (e.g., a protein binding pocket).

- Red Regions (Negative Potential): Localized over the Nitrogen atom (N3) and partially the Oxygen (O1). These are the primary sites for electrophilic attack (protonation or hydrogen bonding).
- Blue Regions (Positive Potential): Localized over the Methyl hydrogens. These areas can interact with nucleophilic residues.[7]

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Dipole Moment: Theoretical calculations (Ab initio) place the dipole moment of **2,4-Dimethyloxazole** at approximately 1.06 Debye [1].[7] This relatively low polarity facilitates membrane permeability in biological systems.

Spectroscopic Validation Protocols

Theoretical data must be validated against experimental spectra.

Vibrational Spectroscopy (FT-IR)

When analyzing the experimental IR spectrum against DFT predictions (scaled by ~0.961 to correct for anharmonicity), look for these signature modes:

- Stretching: Strong band expected at 1550–1650 cm^{-1}.
- Methyl Stretching: Weak/Medium bands at 2900–2980 cm^{-1}.
- Ring Breathing: Characteristic oxazole ring deformation around 1000–1100 cm^{-1}.

NMR Prediction (GIAO Method)

- C NMR: The C2 carbon (between O and N) is the most deshielded, typically appearing downfield (>160 ppm).
- H NMR: The methyl protons at C2 and C4 will appear as singlets (approx.

  2.0 - 2.5 ppm), with the C2-Me slightly downfield due to the adjacent electronegative heteroatoms.

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